

A Comparative Guide to USP5 Chemical Probes: NCATS-SM4487 vs. Alternatives

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Compound of Interest

Compound Name: NCATS-SM4487

Cat. No.: B12422599

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This guide provides a comparative analysis of the chemical probe **NCATS-SM4487** against other known inhibitors of Ubiquitin-Specific Protease 5 (USP5). USP5 is a deubiquitinating enzyme that plays a crucial role in cellular processes by disassembling unanchored polyubiquitin chains, thereby maintaining ubiquitin homeostasis.^{[1][2]} Its involvement in various diseases, including cancer, has made it an attractive target for therapeutic intervention.^{[3][4][5]} This document summarizes key performance data, details experimental methodologies, and visualizes relevant biological pathways and workflows to aid researchers in selecting the appropriate chemical probe for their studies.

Performance Benchmark: NCATS-SM4487 and Other USP5 Probes

The following table summarizes the quantitative data for **NCATS-SM4487** and Vialinin A, two known inhibitors of USP5. It is important to note that the data presented here is compiled from different studies, and a direct head-to-head comparison under identical experimental conditions is not currently available in the public domain.

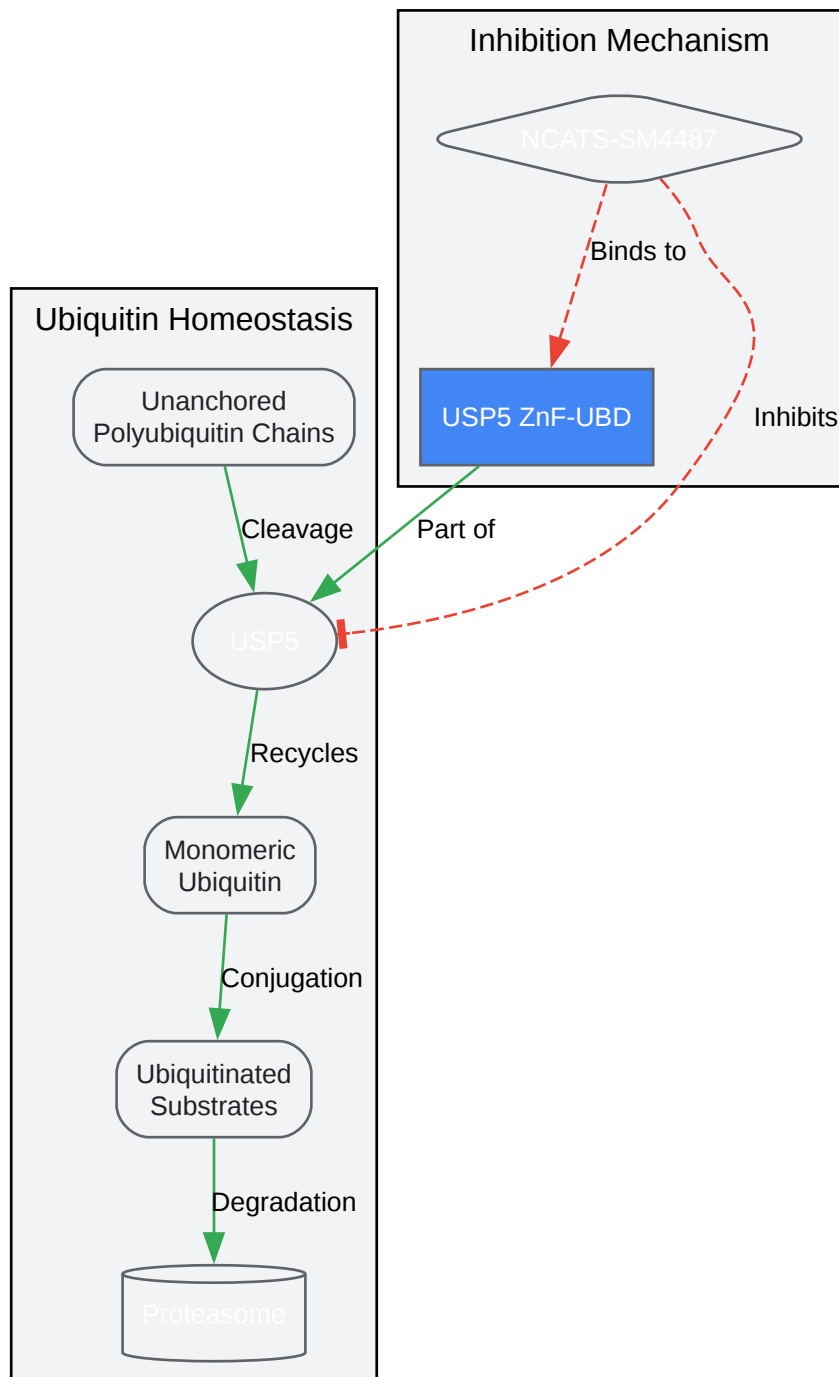
Chemical Probe	Synonyms	Target	Mechanism of Action	Binding Affinity (Kd)	In Vitro Potency (IC50)	Selectivity	Reference
NCATS-SM4487	Compound 64, USP5-IN-1	USP5 Zinc Finger Ubiquitin-Binding Domain (ZnF-UBD)	Selective, competitive inhibitor of the ZnF-UBD, leading to allosteric inhibition of USP5 catalytic activity.	2.8 μ M (for USP5 ZnF-UBD)	0.8 μ M (against K48-linked ubiquitin)	Selective over 9 other ZnF-UBD containing proteins.	[6] [7] [8]
Vialinin A	USP5 (and USP4)	Direct inhibitor of the catalytic activity.	Not Reported	5.9 μ M	Semi-selective, also inhibits USP4. No significant inhibition of USP2, USP8, and UCHL3.	[9] [10]	

Signaling Pathway and Mechanism of Action

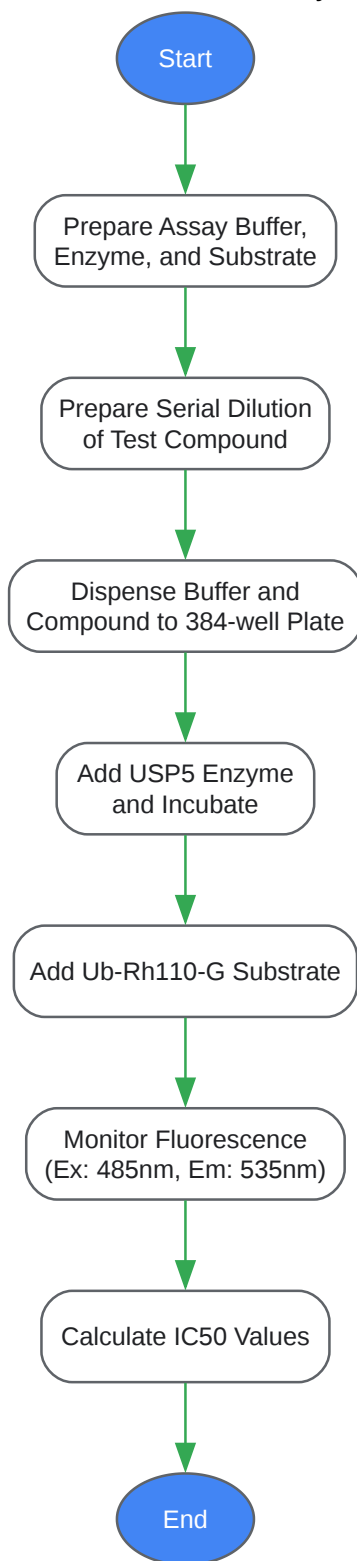
USP5 regulates cellular processes by recycling ubiquitin. **NCATS-SM4487** inhibits this process by binding to the ZnF-UBD of USP5, which prevents the recognition of the C-terminal diglycine

motif of ubiquitin and allosterically inhibits the enzyme's catalytic activity.

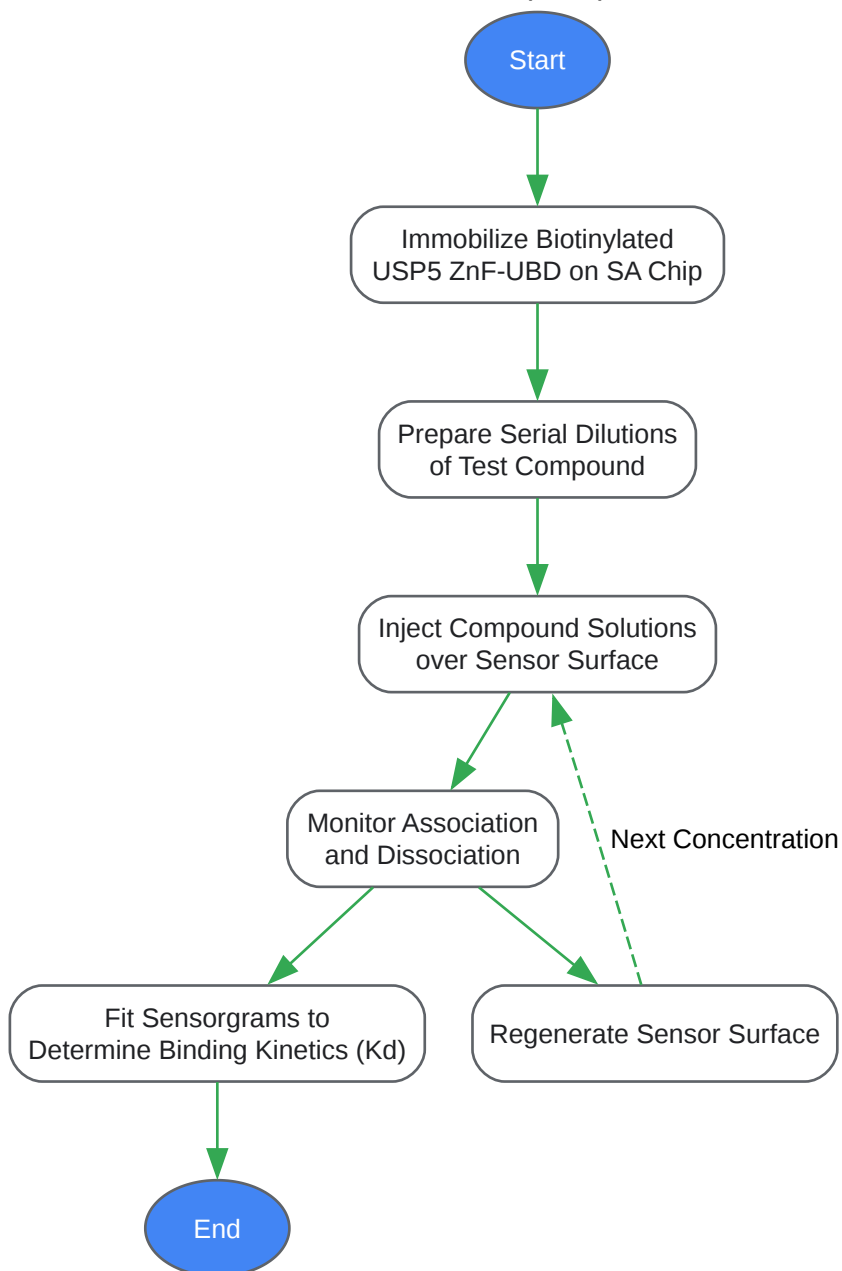
USP5 Signaling Pathway and Inhibition



Ubiquitin-Rhodamine110 Assay Workflow



Surface Plasmon Resonance (SPR) Workflow



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